

GSK6853 cellular assay protocol NanoBRET target engagement

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Compound Focus: **GSK6853**

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GSK6853 Chemical Probe Profile

GSK6853 is a selective benzimidazolone-based inhibitor discovered by the SGC to target the bromodomains of the BRPF (BRomodomain and PHD Finger containing) family of proteins (BRPF1/2/3) [1] [2]. As a scaffolding protein, BRPF1 assembles MOZ/MORF histone acetyltransferase (HAT) complexes, which play crucial roles in transcription, DNA repair, and recombination [1].

The quantitative profile of **GSK6853** is summarized in the table below.

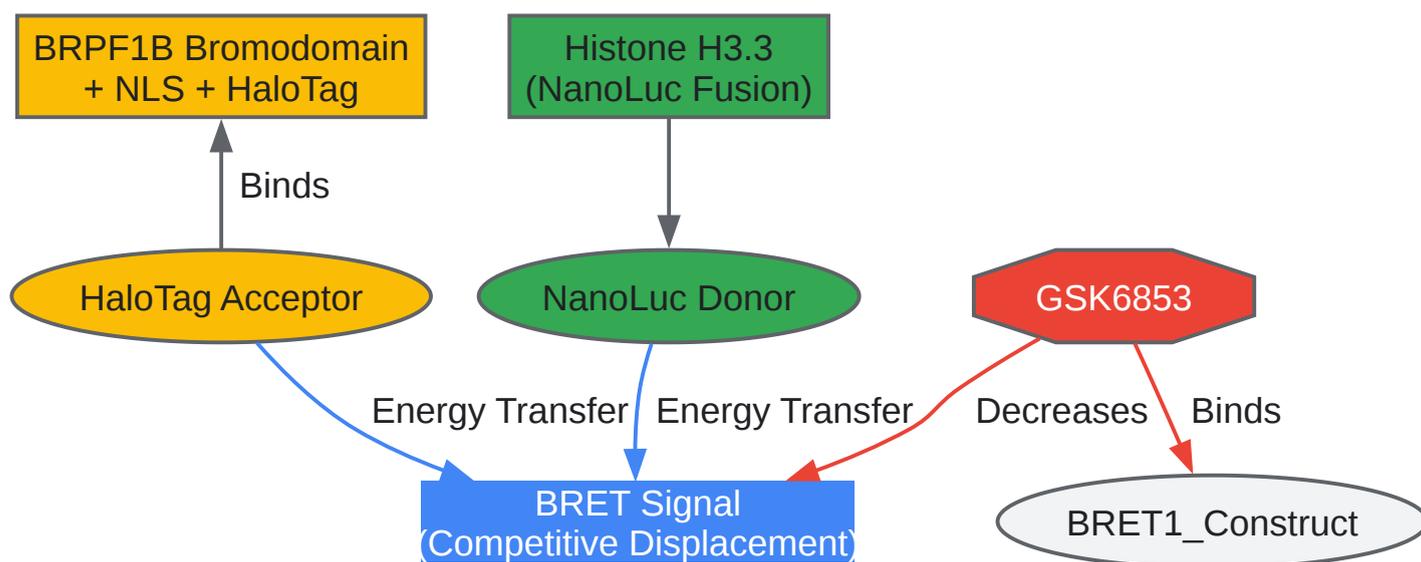
Property	Value	Assay Method
BRPF1 Bromodomain Potency (KD)	0.3 nM	BROMOScan [1]
BRPF1 Bromodomain Potency (IC50)	8 nM	TR-FRET assay [1]
Cellular Target Engagement (IC50)	20 nM	NanoBRET [1]
Selectivity (vs. 48 other bromodomains)	>1,600-fold	BROMOScan panel [1]
Recommended Cellular Assay Concentration	≤ 1 μM	Cell-based assays [1]

Detailed NanoBRET Target Engagement Assay Protocol

The NanoBRET assay is a powerful method to confirm that **GSK6853** engages with its intended target, BRPF1, in a live cellular environment [1].

Experimental Workflow

The diagram below illustrates the key components and workflow of the NanoBRET target engagement assay.



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Key Reagents and Constructs

- **NanoLuc BRET tracer:** A fusion protein of histone H3.3 with NanoLuc luciferase [1].
- **BRPF1 construct:** The isolated bromodomain of BRPF1B, tagged with a nuclear localization signal (NLS) and HaloTag [1].
- **HaloTag substrate:** A cell-permeable fluorescent ligand that binds to the HaloTag on the BRPF1 construct.
- **Test compound:** **GSK6853** and its negative control, GSK9311 [1].

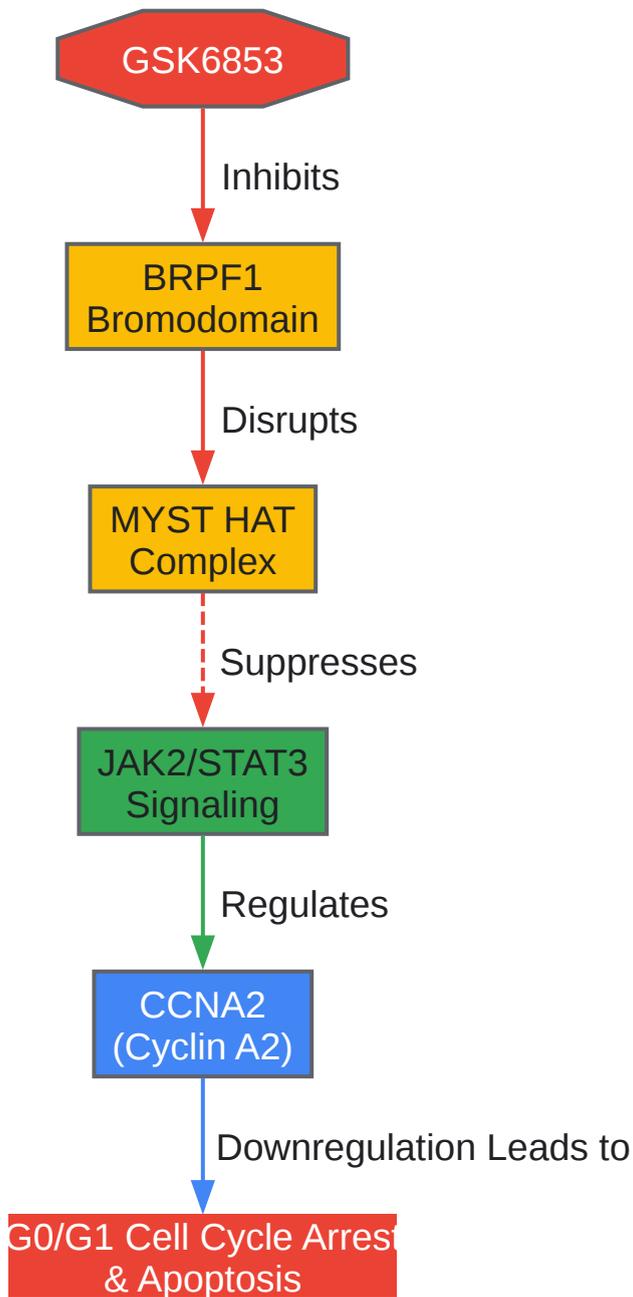
Procedure Overview

- **Cell Culture & Transfection:** Seed appropriate cells (e.g., HEK293) in a multi-well plate. Co-transfect with the plasmids encoding the NanoLuc-H3.3 and HaloTag-BRPF1B-NLS constructs.
- **Compound Treatment:** Treat cells with a dose-response range of **GSK6853** (e.g., from low nM to 1 μ M) and the negative control GSK9311. Include a DMSO-only vehicle control.
- **Incubation & Substrate Addition:** After a suitable incubation period, add the HaloTag substrate and the NanoLuc substrate to the cells.
- **Signal Detection:** Measure the emission intensities at both the donor (~450 nm) and acceptor (~610 nm) wavelengths using a compatible plate reader.
- **Data Analysis:** Calculate the BRET ratio (Acceptor Emission / Donor Emission). Normalize the data, with the vehicle control as 0% inhibition and a baseline control as 100% inhibition. Plot the dose-response curve and calculate the IC50 value, which represents the concentration of **GSK6853** required to displace 50% of the BRPF1 protein from the histone substrate [1].

Mechanism of Action & Downstream Applications

Beyond confirming direct target engagement, **GSK6853** has been used in functional cellular assays to elucidate its mechanism of action, particularly in cancer models.

Recent research in non-small cell lung cancer (NSCLC) cell lines (A549 and H1975) demonstrates that **GSK6853** inhibits cell proliferation and induces **G0/G1 cell cycle arrest** and **apoptosis** [3] [4]. Transcriptomic and protein analysis revealed that this effect is mediated through the suppression of the **JAK2/STAT3 signaling pathway**, leading to the downregulation of the critical cell cycle gene **CCNA2 (Cyclin A2)** [3] [4]. The signaling pathway is depicted below.



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Key Practical Considerations

- **Use the Recommended Concentration:** To minimize off-target effects in cell-based assays, do not exceed a concentration of **1 μ M** [1].
- **Include a Negative Control:** Always use the designated negative control compound, **GSK9311**, to distinguish BRPF1-specific effects from non-specific or background activity [1].

- **Understand the Isoforms:** Be aware that two BRPF1 isoforms (A and B) exist. The BRPF1B isoform was used in the NanoBRET assay. Isoform A has a residue insertion that prevents binding to acetylated histones [1].
- **Corroborate with Functional Assays:** The cellular efficacy of **GSK6853** can be validated using standard assays like **CCK-8 for cell viability**, **colony formation** for long-term proliferation, and **flow cytometry** for cell cycle and apoptosis analysis [3] [4].

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References

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